

An In-depth Technical Guide on Allyl (3-methylbutoxy)acetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Allyl (3-methylbutoxy)acetate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular structure and weight of **Allyl (3-methylbutoxy)acetate**, a compound of interest in various chemical and industrial applications.

Molecular Structure and Identity

Allyl (3-methylbutoxy)acetate, also known as allyl amyl glycolate, is an ester with the IUPAC name prop-2-enyl 2-(3-methylbutoxy)acetate.[1] Its chemical identity is well-established with the CAS Number 67634-00-8 and EINECS number 266-803-5.[2][3] This compound is recognized for its potent fruity and green aroma, often with a pineapple-like profile, leading to its use in the fragrance and flavor industries.[4] It appears as a clear, colorless liquid.[5]

The molecular structure consists of an allyl group attached to an acetate unit, which is further substituted with a 3-methylbutoxy group. The canonical SMILES representation of the molecule is CC(C)CCOCC(=O)OCC=C. [1][6]

Quantitative Molecular Data

The key quantitative data for **Allyl (3-methylbutoxy)acetate** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C10H18O3	[1][2][3][4][6][7][8][9]
Molecular Weight	186.25 g/mol	[1][2][4][7]
Density	0.937 g/mL at 25 °C	[5][7]
Boiling Point	206-226 °C	[5][7]
Flash Point	94 °C (201.2 °F)	[2]
Refractive Index	1.428 - 1.433 at 20°C	[2][3]

Molecular Visualization

To facilitate a deeper understanding of the compound's structure, a 2D diagram generated using the Graphviz DOT language is provided below. This visualization clearly illustrates the connectivity of the atoms within the **Allyl (3-methylbutoxy)acetate** molecule.

2D Structure of Allyl (3-methylbutoxy)acetate

Experimental Protocols and Signaling Pathways

Currently, there is a lack of extensive publicly available research on specific signaling pathways or complex experimental workflows directly involving **Allyl (3-methylbutoxy)acetate**. Its primary application appears to be in the fields of perfumery and as a flavoring agent.[4] Toxicological studies have been conducted, with a reported median lethal concentration (LC50) of 0.43 mg/L in rats after a 4-hour exposure.[5] However, detailed experimental protocols for these studies are not readily available in the public domain.

Should further research emerge detailing its biological interactions or novel applications, this guide will be updated to include relevant experimental methodologies and pathway diagrams. At present, the core technical data is centered on its chemical and physical properties.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Allyl (3-methylbutoxy)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266693#allyl-3-methylbutoxy-acetate-molecular-structure-and-weight]

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